

Personal protective equipment for handling M410

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MG-410: Fluorescent Magnetic Particle Powder

MG-410 is a powder concentrate used to prepare fluorescent inks for wet method magnetic particle testing. It is used to detect surface and slightly subsurface discontinuities in metals.[1] [2][3]

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling MG-410 is provided in the table below.



Body Part	PPE Item	Specifications
Eyes/Face	Safety Goggles	Dust- or splash-proof chemical safety goggles. A face shield is also recommended.
Hands	Chemical Resistant Gloves	Nitrile or other chemically resistant gloves are suitable.
Body	Protective Clothing	Wear suitable protective clothing to prevent skin contact.
Respiratory	Respirator	In case of insufficient ventilation, use a suitable respirator. The selection must be based on known or anticipated exposure levels.

Operational Plan: Handling and Storage

Handling:

- Ventilation: Ensure good ventilation in the work area.
- Mixing: When preparing the suspension, add the MG-410 powder to the water or oil vehicle and mix thoroughly for up to 15 minutes until fully dispersed.[4] If using a water bath, a conditioning agent should be added first.[2][4]
- Application: The suspension can be applied by gently spraying or flooding the component being tested.[2]
- Agitation: The suspension must be continuously agitated during use to ensure uniformity and concentration, as the particles will settle out of suspension quickly.[2]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the handling area.

Storage:



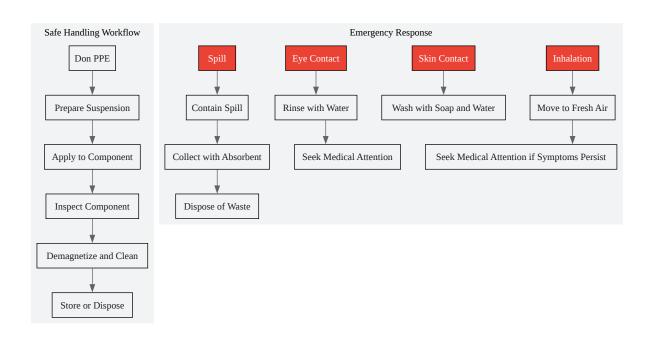
- Store in a cool, dry, well-ventilated area away from magnetizing equipment and heat sources.[1]
- Keep containers tightly sealed when not in use.[1]
- Protect from sunlight.[1]

Disposal Plan

- Dispose of waste in accordance with local, regional, national, and international regulations.
- Do not allow the product to enter drains or waterways.

Workflow and Emergency Procedures





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Caption: Safe handling and emergency response workflow for MG-410.

LORD 410: Acrylic Adhesive

LORD 410 is a two-component acrylic adhesive used for bonding metals and engineered plastics.[5] It is a flammable liquid and vapor.

Personal Protective Equipment (PPE)



The following table summarizes the necessary PPE for handling LORD 410.

Body Part	PPE Item	Specifications
Eyes/Face	Safety Glasses	Approved safety glasses with side shields.
Hands	Protective Gloves	Wear suitable chemical- resistant gloves.
Body	Protective Clothing	Wear appropriate protective clothing to prevent skin contact.
Respiratory	Respirator	Use an approved respirator if air contamination is above an acceptable level. An organic vapor filter is recommended.[5]

Operational Plan: Handling and Storage

Handling:

- Ventilation: Use in a well-ventilated area. Explosion-proof general and local exhaust ventilation is required.[5]
- Ignition Sources: Keep away from heat, sparks, and open flames. Use non-sparking tools.[5]
- Mixing: Mix the two components according to the manufacturer's instructions.
- Application: Apply the adhesive to the substrate and mate the parts within the working time.
- Curing: Allow the adhesive to cure as per the product datasheet. Handling strength is typically achieved within 60-120 minutes at room temperature.
- Hygiene: Avoid contact with skin and eyes. Wash thoroughly after handling.

Storage:



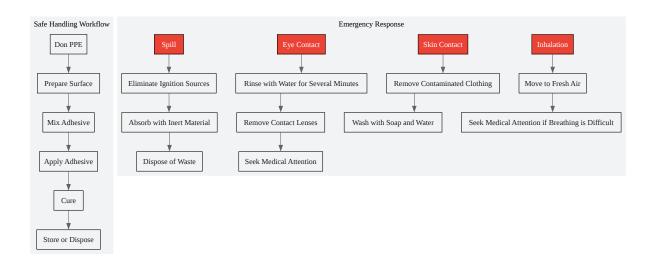
- Store in a well-ventilated place, away from direct sunlight and heat sources.[7]
- Keep containers tightly closed.
- For maximum shelf life, store at temperatures between 4°C and 10°C (40°F 50°F).[6][8]

Disposal Plan

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Cured adhesive can be softened by heating to 204°C (400°F) or above for easier removal.[8]

Workflow and Emergency Procedures





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Caption: Safe handling and emergency response workflow for LORD 410.

KC-410: Acid Cleaner

KC-410 is a heavy-duty liquid acid cleaner designed for removing scale buildup, rust, and other inorganic soils.[9] It is corrosive and can cause severe skin burns and eye damage.[9]

Personal Protective Equipment (PPE)



A summary of the essential PPE for handling KC-410 is provided below.

Body Part	PPE Item	Specifications
Eyes/Face	Goggles and Face Shield	Splash-proof chemical goggles and a face shield are required.
Hands	Protective Gloves	Neoprene™ or rubber gloves are recommended.
Body	Protective Clothing	Wear suitable protective clothing and rubber boots.
Respiratory	Respirator	If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn.

Operational Plan: Handling and Storage

Handling:

- Ventilation: Use only in a well-ventilated area.
- Dilution: Dilute as directed for use. For example, use 2-8 ounces of KC-410 per gallon of hot water (100°F-140°F).[9]
- Application: Apply the diluted solution using a foaming apparatus or by spraying. Allow it to dwell on the surface for 5-10 minutes without drying.[9]
- Rinsing: Thoroughly rinse the surface with clean water.[9]
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash thoroughly after handling.[10]

Storage:

Store in a cool, dry, and well-ventilated place.[11]

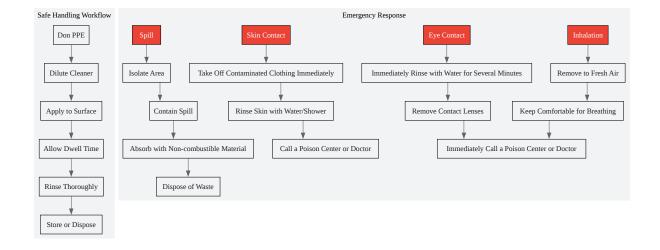


- Keep containers tightly closed.[11]
- Store locked up.[9]

Disposal Plan

• Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[9]

Workflow and Emergency Procedures





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Caption: Safe handling and emergency response workflow for KC-410.

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References

- 1. magnaflux.com [magnaflux.com]
- 2. ndtsupplies.com [ndtsupplies.com]
- 3. MG 410 [magnaflux.eu]
- 4. magnaflux.eu [magnaflux.eu]
- 5. innotech-rot.de [innotech-rot.de]
- 6. parker.com [parker.com]
- 7. integralproducts.com [integralproducts.com]
- 8. innotech-rot.de [innotech-rot.de]
- 9. fortrexsolutions.com [fortrexsolutions.com]
- 10. fortrexsolutions.com [fortrexsolutions.com]
- 11. fortrexsolutions.com [fortrexsolutions.com]
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